

# Synthesis of m-PEG8-t-butyl ester: An Application Note and Detailed Protocol

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## Compound of Interest

Compound Name: *m*-PEG8-t-butyl ester

Cat. No.: B1193055

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This document provides a detailed protocol for the synthesis of **m-PEG8-t-butyl ester**, a valuable heterobifunctional linker used in bioconjugation and drug delivery. The t-butyl ester group serves as a protecting group for the carboxylic acid, which can be deprotected under acidic conditions to reveal a reactive carboxylate for further modification. The methoxy-terminated polyethylene glycol (m-PEG) chain enhances the solubility and pharmacokinetic properties of the conjugated molecule.

## Chemical Information

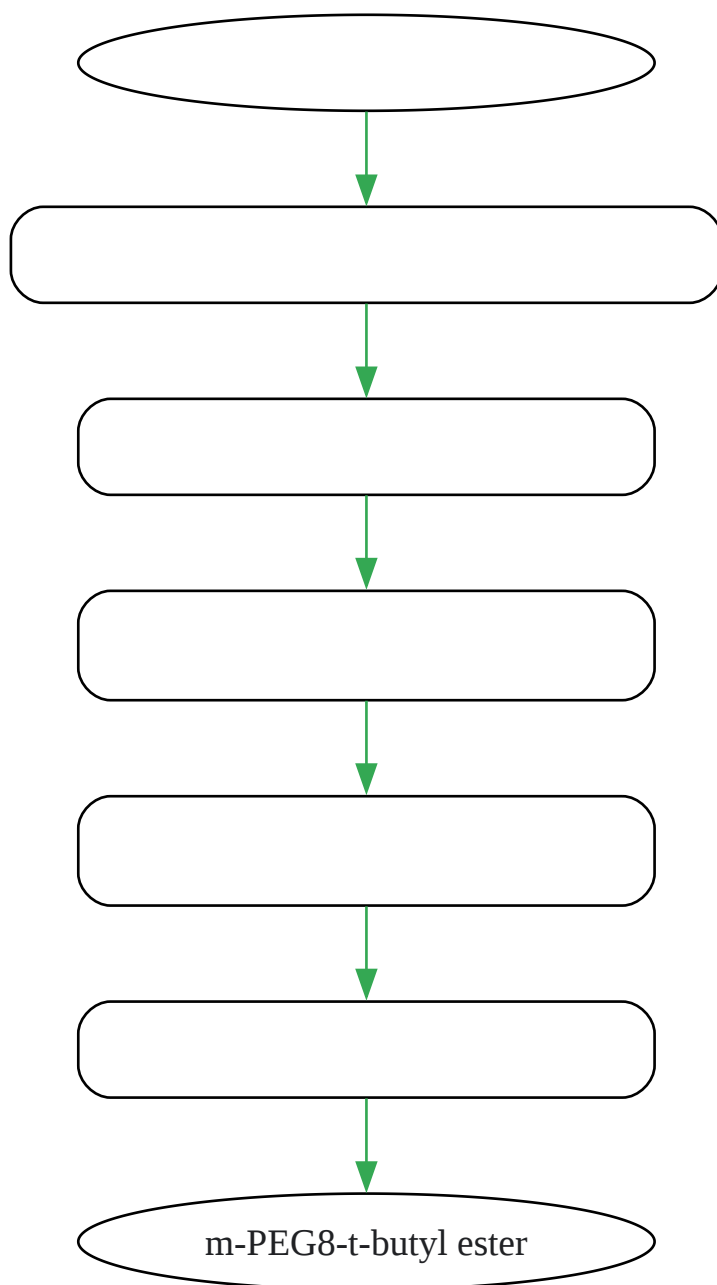
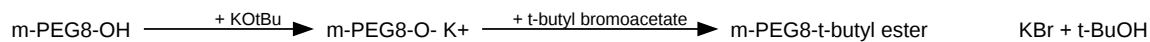
| Compound             | Formula   | Molecular Weight | Appearance                    |
|----------------------|---|------------------|-------------------------------|
| m-PEG8-t-butyl ester | C <sub>22</sub> H <sub>44</sub> O <sub>10</sub> | 468.58 g/mol     | Colorless to light yellow oil |

## Reaction Scheme

The synthesis of **m-PEG8-t-butyl ester** is achieved through the alkylation of methoxy-PEG8-alcohol (m-PEG8-OH) with t-butyl bromoacetate in the presence of a strong base, such as potassium t-butoxide. This reaction proceeds via a Williamson ether synthesis mechanism.

t-butyl bromoacetate

Potassium t-butoxide



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